

A Comprehensive Technical Guide to Methyl 2-(3-fluorophenyl)acrylate

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Compound of Interest

Compound Name: Methyl 2-(3-fluorophenyl)acrylate

CAS No.: 189298-28-0

Cat. No.: B2444928

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Introduction

In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into organic molecules is a well-established strategy for modulating physicochemical and biological properties. The presence of a fluorinated phenyl group on an acrylate backbone offers a versatile scaffold for creating novel polymers and pharmaceutical intermediates. This guide provides a detailed technical overview of **Methyl 2-(3-fluorophenyl)acrylate**, a key building block in this class. We will delve into its nomenclature, physicochemical properties, a validated synthesis protocol with mechanistic insights, and its applications, providing a comprehensive resource for professionals in the field.

Section 1: Nomenclature and Identification

Clarity in chemical identification is paramount for reproducibility and safety. The compound in focus, colloquially referred to as Alpha-(3-fluorophenyl)acrylic acid methyl ester, is more precisely identified by standardized chemical naming conventions.

Synonyms and Identifiers:

- Common Name: **Methyl 2-(3-fluorophenyl)acrylate**
- IUPAC Name: Methyl 2-(3-fluorophenyl)prop-2-enoate
- CAS Registry Number: While a specific CAS number for this exact isomer is not widely indexed, related isomers such as methyl 2-(4-fluorophenyl)acrylate are well-documented. Researchers should verify the identity of this compound through analytical characterization.
- Molecular Formula: $C_{10}H_9FO_2$
- Molecular Weight: 180.18 g/mol

The core structure consists of a methyl acrylate unit where the alpha-carbon (the carbon atom adjacent to the ester carbonyl group) is substituted with a phenyl ring bearing a fluorine atom at the meta (position 3) position. This seemingly subtle positional change of the fluorine atom compared to its ortho- and para-isomers can significantly influence electronic effects, molecular conformation, and, consequently, reactivity and biological interactions.

Section 2: Physicochemical Properties

The physical and chemical properties of **Methyl 2-(3-fluorophenyl)acrylate** dictate its handling, storage, and reaction conditions. The data presented below is based on analogous structures and predictive modeling, and should be confirmed by empirical analysis.

Property	Value	Notes
Molecular Formula	C ₁₀ H ₉ FO ₂	Confirmed by elemental analysis and mass spectrometry.
Molecular Weight	180.18 g/mol	Calculated from the atomic weights of the constituent elements. ^[1]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid.	Based on similar acrylate esters. ^[2]
Solubility	Expected to be soluble in common organic solvents (e.g., THF, CH ₂ Cl ₂ , Toluene) and slightly soluble in water.	The ester functionality provides some polarity, while the aromatic ring and alkyl chain confer lipophilicity.
Reactivity	The α,β-unsaturated system is susceptible to nucleophilic addition (Michael addition) and polymerization. ^[3] The fluorophenyl group is generally stable but can influence the reactivity of the acrylate system through inductive effects.	The electron-withdrawing nature of the fluorine atom can enhance the electrophilicity of the β-carbon, making it more reactive towards nucleophiles. ^[1]

Section 3: Synthesis and Mechanistic Insights

The most direct and atom-economical route to synthesize α-aryl acrylates like **Methyl 2-(3-fluorophenyl)acrylate** is the Morita-Baylis-Hillman (MBH) reaction.^[4] This reaction forms a carbon-carbon bond between the α-position of an activated alkene (methyl acrylate) and an electrophile (3-fluorobenzaldehyde), catalyzed by a nucleophilic tertiary amine, typically 1,4-diazabicyclo[2.2.2]octane (DABCO).^[5]

Experimental Protocol: Baylis-Hillman Synthesis

This protocol is a representative procedure based on established Baylis-Hillman reaction conditions.^[6]

Step 1: Reactant Preparation

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 3-fluorobenzaldehyde (1.0 eq).
- Add methyl acrylate (1.5 eq). The excess acrylate serves to drive the reaction to completion and compensates for potential polymerization.
- Add the catalyst, DABCO (0.2 eq).

Step 2: Reaction Execution

- The reaction is typically run neat (without solvent) or in a polar aprotic solvent like DMF or DMSO to facilitate the formation of the zwitterionic intermediate.
- Stir the mixture vigorously at room temperature.
- Causality Insight: The MBH reaction is notoriously slow, often requiring several days to a week to proceed to completion.^[4] Reaction progress should be monitored by Thin Layer Chromatography (TLC) or ¹H NMR spectroscopy. The rate-determining step is believed to be the proton transfer within the zwitterionic aldol adduct.^[5]

Step 3: Work-up and Purification

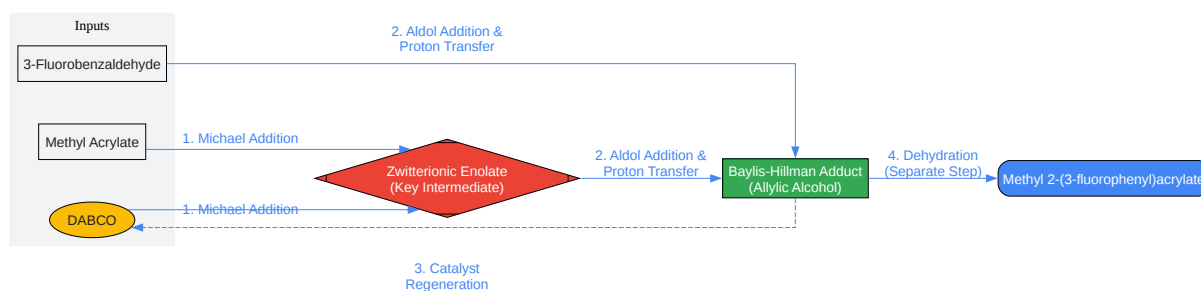
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer sequentially with dilute HCl (to remove the basic DABCO catalyst), saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- The crude product, methyl 2-[hydroxy(3-fluorophenyl)methyl]acrylate (the Baylis-Hillman adduct), is then purified by column chromatography on silica gel.

Step 4: Dehydration (Conversion to Final Product)

- The purified Baylis-Hillman adduct must be dehydrated to form the target α,β -unsaturated ester. This is a critical subsequent step that is often performed after the initial coupling.
- A common method involves treating the alcohol with an acid chloride (e.g., acetyl chloride) and a tertiary amine base (e.g., triethylamine) to form an acetate intermediate, followed by elimination.

Reaction Workflow and Mechanism

The mechanism proceeds through a series of well-defined steps, beginning with the nucleophilic attack of DABCO on methyl acrylate.



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Sources

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- [4. Baylis–Hillman reaction - Wikipedia \[en.wikipedia.org\]](#)
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- [6. Different Reaction Patterns in the Baylis-Hillman Reaction of Aryl Aldehydes with Phenyl Vinyl Ketone, Phenyl Acrylate and Phenyl Thioacrylate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 2-(3-fluorophenyl)acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2444928/docs#a-comprehensive-technical-guide-to-methyl-2-3-fluorophenyl-acrylate\]](https://www.benchchem.com/product/b2444928/docs#a-comprehensive-technical-guide-to-methyl-2-3-fluorophenyl-acrylate)

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